

An In-depth Technical Guide to 1-Menthene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Menthene

Cat. No.: B224986

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This technical guide provides a comprehensive overview of **1-Menthene**, including its chemical identity, physicochemical properties, synthesis, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Identifiers

1-Menthene is a monoterpene hydrocarbon with several isomers depending on the position of the double bond and the stereochemistry of the substituents. The most common isomers are p-menth-1-ene and o-menth-1-ene.

Identifier	Value
IUPAC Name	1-methyl-4-(1-methylethyl)cyclohex-1-ene (for p-menth-1-ene)[1][2]
1-methyl-2-(propan-2-yl)cyclohexene (for o-menth-1-ene)[3]	
CAS Number	5502-88-5 (for p-menth-1-ene)[1][2]
1195-31-9 (for (+)-p-Menth-1-ene)[4][5]	
11028-39-0 (general for 1-menthene)[6][7]	
Molecular Formula	C10H18[2][3][7]
Molecular Weight	138.25 g/mol [3][5][7]
Synonyms	Carvomenthene, 1-p-Menthene, 1-Methyl-4-isopropylcyclohexene[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of p-menth-1-ene.

Property	Value	Reference
Appearance	Colorless mobile liquid	
Odor	Hydrocarbon-like, similar to p-Cymene	[5]
Density	0.823 g/mL at 20 °C	[5][7]
Boiling Point	174.5 - 177 °C	[1][5]
Flash Point	44.8 °C	[7]
Refractive Index	1.458 at 20 °C	[7]
Vapor Pressure	1.8 mmHg at 25 °C	[7]
Solubility	Insoluble in water; soluble in alcohol and miscible with oils	[1][5]

Synthesis of 1-Menthene

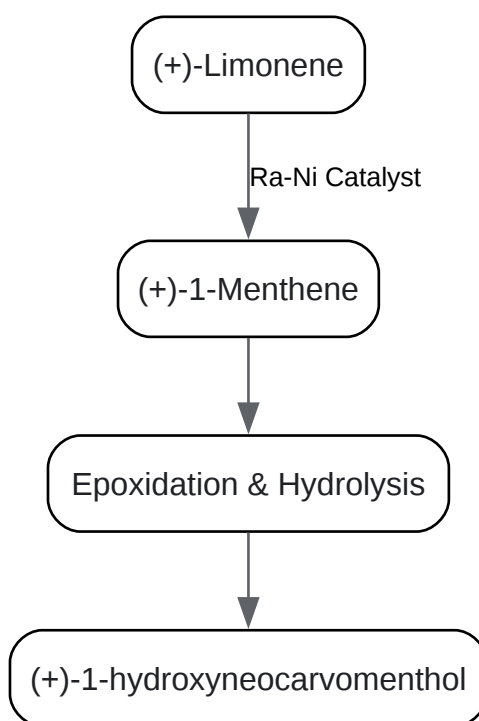
Several synthetic routes to **1-Menthene** have been established, often starting from readily available natural products like menthol or limonene.

Dehydration of Menthol

A common laboratory and industrial method for the synthesis of menthene isomers is the acid-catalyzed dehydration of menthol. The reaction with 2% sulfuric acid typically yields 3-menthene as the major product, but other isomers can be formed.[8]

Catalytic Hydrogenation of Limonene

(+)-**1-Menthene** can be synthesized via the selective catalytic reduction of (+)-Limonene using a Raney-Nickel (Ra-Ni) catalyst.[9] This reaction is a key step in some synthetic pathways to (-)-menthol.



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Caption: Synthesis of (+)-1-hydroxyneocarvomenthol from (+)-Limonene.

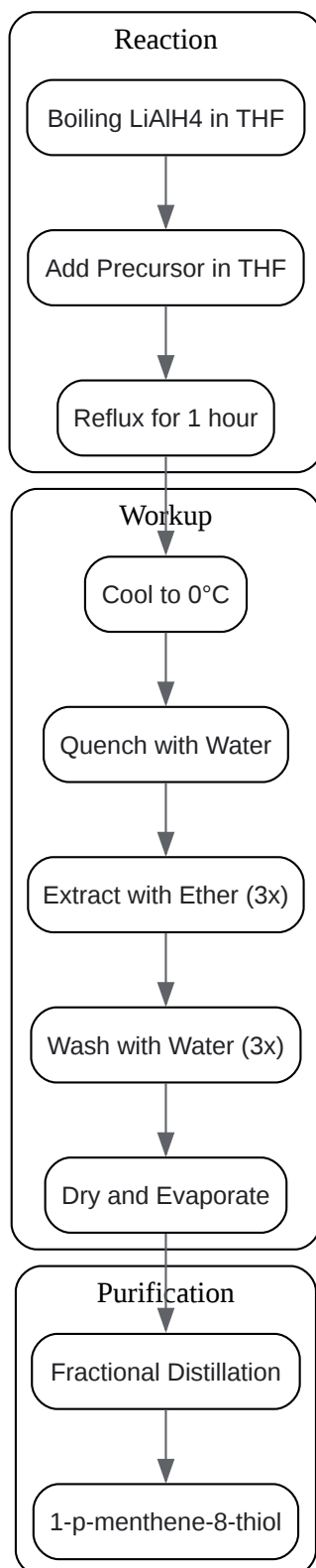
Experimental Protocols

Synthesis of 1-p-menthene-8-thiol

While a detailed protocol for the synthesis of **1-menthene** itself is not readily available in the provided search results, a procedure for a derivative, 1-p-menthene-8-thiol, is described. This multi-step synthesis provides insight into the manipulation of the menthene scaffold. The final step of this synthesis is detailed below.[\[10\]](#)

Reduction of the Precursor to 1-p-menthene-8-thiol

- **Reaction Setup:** A suspension of 72 mg (1.9 mmol) of lithium aluminum hydride (LiAlH_4) in 3 ml of tetrahydrofuran (THF) is brought to a boil with stirring under a nitrogen atmosphere.
- **Addition of Precursor:** A solution of 0.637 g (3.8 mmol) of the precursor compound in 12 ml of THF is added to the boiling LiAlH_4 suspension.
- **Reflux:** The reaction mixture is refluxed for an additional hour.
- **Quenching:** The mixture is cooled to 0°C , and the excess LiAlH_4 is decomposed by the careful addition of water.
- **Extraction:** The resulting mixture is extracted three times with diethyl ether.
- **Washing and Drying:** The combined organic phases are washed three times with water, dried, and the solvent is evaporated.
- **Purification:** Fractional distillation of the crude residue yields 0.450 g (69% yield) of 1-p-menthene-8-thiol with a boiling point of 40°C at 0.133 Pa.[\[10\]](#)



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Caption: Experimental workflow for the synthesis of 1-p-menthene-8-thiol.

Applications in Drug Development and Green Chemistry

While **1-menthene** itself is not a widely used active pharmaceutical ingredient (API), its derivatives and related compounds are significant in the pharmaceutical industry. For instance, menthol, which can be synthesized from **1-menthene**, has various medical applications.[8]

The synthesis of complex pharmaceutical intermediates and APIs often involves multi-step processes where the principles of green chemistry are increasingly important.[11][12] The use of catalytic hydrogenation, as seen in the synthesis of **1-menthene** from limonene, is an example of a green chemistry approach that avoids stoichiometric reagents. The pharmaceutical industry is actively seeking to replace hazardous solvents and improve the overall environmental footprint of drug manufacturing.[12] The synthesis of menthol and its precursors, including **1-menthene**, is a field where green chemistry principles have been successfully applied, for example, in the development of asymmetric syntheses to produce specific enantiomers.[8]

Safety and Toxicology

1-Menthene is a flammable liquid and vapor.[13] It may be fatal if swallowed and enters the airways.[13] It can also cause an allergic skin reaction.[13] Toxicity data indicates it is moderately toxic by the intraperitoneal route and mildly toxic by ingestion. When heated to decomposition, it emits acrid smoke and irritating fumes.[6] It is also considered toxic to aquatic life with long-lasting effects.[13] Proper safety precautions, including the use of personal protective equipment and working in a well-ventilated area, should be observed when handling this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Menthene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b224986#1-menthene-cas-number-and-iupac-name]

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